

Application Notes and Protocols for High-Throughput Screening with CCCI-01

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CCCI-01, or N2-(3-pyridylmethyl)-5-nitro-2-furamide, is a small molecule inhibitor of centrosome clustering.[1] In many cancer cells, the presence of supernumerary centrosomes is a common characteristic. To avoid mitotic catastrophe and ensure survival, these cells cluster their extra centrosomes into two functional poles, enabling bipolar cell division. Inhibition of this clustering process represents a promising and cancer-specific therapeutic strategy, as it selectively induces cell death in cancer cells with amplified centrosomes while sparing normal, healthy cells.[2][3] **CCCI-01** was identified through a high-content screen and has demonstrated a significant differential response between cancer and normal cells, making it a valuable tool for cancer research and drug development.[1][2]

These application notes provide detailed protocols for utilizing **CCCI-01** in high-throughput screening (HTS) and cellular assays to identify and characterize inhibitors of centrosome clustering.

Mechanism of Action

CCCI-01 disrupts the process of centrosome clustering in cells containing supernumerary centrosomes. This leads to the formation of multipolar spindles during mitosis, which in turn triggers mitotic arrest and ultimately apoptosis in the affected cancer cells.[1] The precise molecular target of **CCCI-01** has not been definitively elucidated, but it is known to interfere

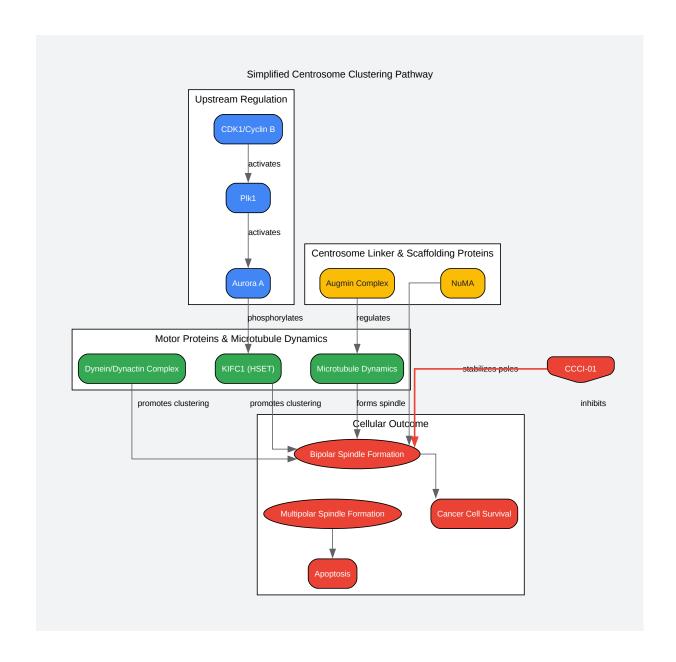


with the cellular machinery responsible for gathering multiple centrosomes into two functional spindle poles.

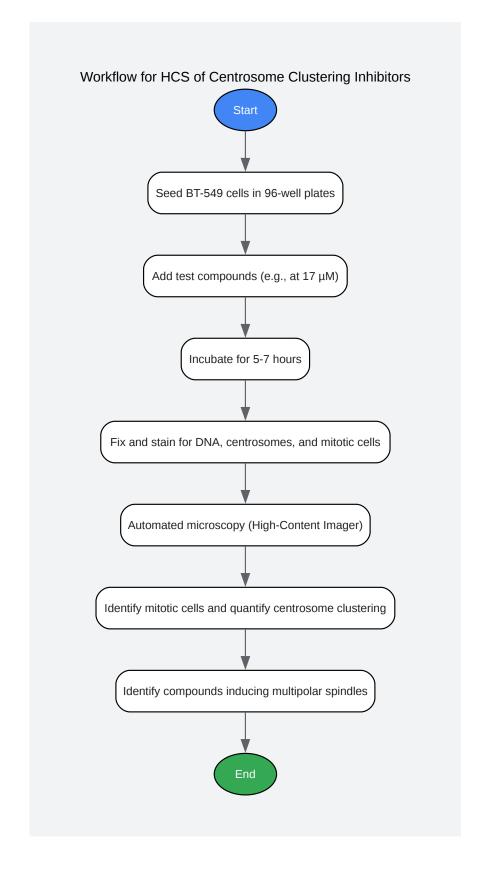
Signaling Pathway for Centrosome Clustering

The diagram below illustrates a simplified signaling pathway involved in centrosome clustering, highlighting potential targets for inhibitors like **CCCI-01**. Key protein complexes and motor proteins are involved in tethering and pulling centrosomes together.









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